

# Quinoline-6-sulfonic Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Quinoline-6-sulfonic acid*

Cat. No.: *B189126*

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## Introduction

**Quinoline-6-sulfonic acid** is an aromatic organic compound belonging to the quinoline family, characterized by a sulfonic acid group attached to the sixth position of the quinoline ring. This modification imparts specific chemical and physical properties that make it a compound of interest in various chemical and pharmaceutical research areas. Its structural features suggest potential applications as a building block in the synthesis of more complex molecules, including novel drug candidates and functional materials. This technical guide provides a detailed overview of the chemical properties, experimental protocols for its synthesis and analysis, and a discussion of its potential role in biological signaling pathways.

## Chemical and Physical Properties

**Quinoline-6-sulfonic acid** is a solid at room temperature with a predicted high melting point. The presence of the sulfonic acid group significantly influences its solubility, making it more soluble in aqueous solutions compared to the parent quinoline molecule. The key chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>3</sub> S	<a href="#">[1]</a>
Molecular Weight	209.22 g/mol	<a href="#">[1]</a>
CAS Number	65433-95-6	<a href="#">[1]</a>
Appearance	Solid (predicted)	
Melting Point	>300 °C (decomposes)	
Density	1.62 g/cm <sup>3</sup> (predicted)	
pKa	-0.88 ± 0.40 (predicted)	
LogP	0.2 (predicted)	<a href="#">[1]</a>
Solubility	Soluble in water	<a href="#">[2]</a>
IUPAC Name	quinoline-6-sulfonic acid	<a href="#">[1]</a>
SMILES	C1=CC2=C(C=C(C=C2)S(=O)(=O)O)N=C1	<a href="#">[1]</a>
InChI	InChI=1S/C9H7NO3S/c11-14(12,13)8-3-4-9-7(6-8)2-1-5-10-9/h1-6H,(H,11,12,13)	<a href="#">[1]</a>

## Experimental Protocols

### Synthesis of Quinoline-6-sulfonic Acid

The primary method for the synthesis of **quinoline-6-sulfonic acid** is the direct sulfonation of quinoline. The position of the sulfonic acid group on the quinoline ring is highly dependent on the reaction temperature. To favor the formation of the 6-sulfonic acid isomer, the reaction should be carried out at a high temperature.[\[2\]](#)[\[3\]](#)

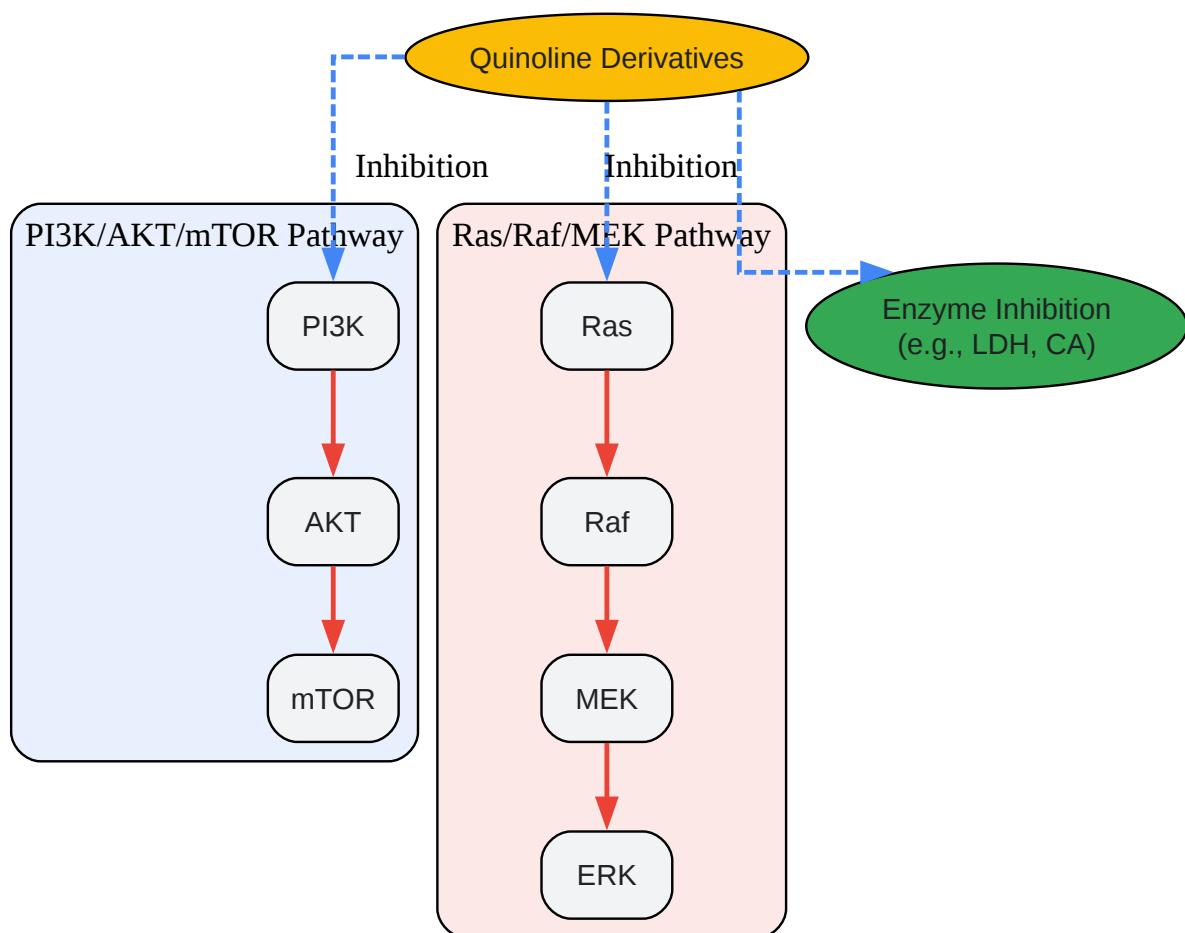
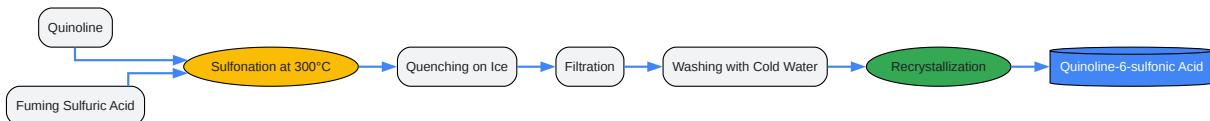
#### Materials:

- Quinoline
- Fuming sulfuric acid (oleum, 20-30% SO<sub>3</sub>)

- Ice
- Distilled water
- Sodium hydroxide (for neutralization, if necessary)

**Procedure:**

- In a reaction vessel equipped with a stirrer and a thermometer, carefully add quinoline to fuming sulfuric acid with constant stirring. The reaction is exothermic and should be controlled by external cooling if necessary.
- Heat the reaction mixture to 300 °C and maintain this temperature for several hours.[\[2\]](#)[\[3\]](#)  
The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- After the reaction is complete, cool the mixture to room temperature.
- Carefully pour the reaction mixture onto crushed ice with vigorous stirring. This will precipitate the **quinoline-6-sulfonic acid**.
- Filter the precipitate and wash it with cold distilled water to remove any remaining acid.
- The crude product can be further purified by recrystallization from water or a suitable organic solvent.[\[4\]](#)[\[5\]](#)



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